

A Comparative Analysis of the Dissolution Profiles of Common Antacid Tablet Formulations

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Compound of Interest

Compound Name: *Gelusil*
CAS No.: 8077-28-9
Cat. No.: B1227678

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the in-vitro performance of several common over-the-counter antacid tablet formulations. The following sections detail the experimental data and protocols related to key performance indicators, including acid-neutralizing capacity, disintegration time, and dissolution characteristics. This information is intended to assist researchers and formulation scientists in understanding the comparative efficacy and quality attributes of different antacid products.

Key Performance Indicators: A Comparative Summary

The efficacy of an antacid tablet is determined by its ability to neutralize gastric acid rapidly and effectively. This is influenced by several factors, including the formulation's active ingredients, disintegration time, and dissolution rate. The following tables summarize the quantitative data from various studies on commercially available antacid tablets.

Table 1: Comparative Acid-Neutralizing Capacity (ANC) of Various Antacid Tablet Formulations

Antacid Brand/Formulation	Active Ingredients	Acid-Neutralizing Capacity (mEq/tablet)
Maalox®	Aluminum Hydroxide, Magnesium Hydroxide	28.26[1]
Rennie®	Calcium Carbonate, Magnesium Carbonate	High ANC reported[2]
Gelusil®	Aluminum Hydroxide, Magnesium Hydroxide, Simethicone	21.86[3]
Digene®	Dried Aluminum Hydroxide, Magnesium Aluminium Silicate Hydrate, Magnesium Hydroxide, Simethicone	High ANC reported[4]
Riflux forte®	Aluminum Hydroxide, Magnesium Hydroxide, Alginate Acid, Sodium Bicarbonate	25.77[5]
Brand D (Generic)	Magnesium Trisilicate, Dried Aluminum Hydroxide	8.2[6]
Brand A (Generic)	Not specified	7.42[7]
Brand B (Generic)	Not specified	6.74[7]
Brand C (Generic)	Not specified	7.18[7]

Table 2: Comparative Disintegration Times of Various Antacid Tablet Formulations

Antacid Brand/Formulation	Disintegration Time (minutes)	Medium
Pantoprazole Brand A	12.43	Phosphate Buffer
Pantoprazole Brand B	24.42	Phosphate Buffer
Pantoprazole Brand C	18.65	Phosphate Buffer
Pantoprazole Brand D	15.21	Phosphate Buffer
Pantoprazole Brand E	21.58	Phosphate Buffer
Chewable Antacid Brand 1	6	Distilled Water
Chewable Antacid Brand 2	> 60	Distilled Water
Chewable Antacid Brand 3	33	Distilled Water
Chewable Antacid Brand 4	< 15	Distilled Water
Chewable Antacid Brand 5	> 60	0.1 N HCl
Chewable Antacid Brand 6	9	0.1 N HCl

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on United States Pharmacopeia (USP) standards.

Acid-Neutralizing Capacity (ANC) Test (Based on USP <301>)

This test determines the amount of acid that a given dose of antacid can neutralize.

Apparatus:

- pH meter with a suitable electrode
- Magnetic stirrer
- Burette

- Beakers

Reagents:

- 0.5 N Hydrochloric Acid (HCl)
- 0.5 N Sodium Hydroxide (NaOH), standardized
- Distilled water

Procedure:

- An accurately weighed quantity of the powdered antacid tablet is placed in a beaker with a specified volume of water and stirred.
- A precise volume of 0.5 N HCl is added to the beaker, and the mixture is stirred continuously for 15 minutes.
- The solution is then back-titrated with standardized 0.5 N NaOH to a stable pH of 3.5.
- The number of milliequivalents (mEq) of acid consumed is calculated by subtracting the mEq of NaOH used from the mEq of HCl added.

Disintegration Test (Based on USP <701>)

This test measures the time it takes for a tablet to break apart into smaller particles.

Apparatus:

- Disintegration apparatus with a basket-rack assembly, beakers, and a thermostatically controlled water bath.

Medium:

- Purified water or other specified medium, maintained at $37 \pm 2^\circ\text{C}$.

Procedure:

- One tablet is placed in each of the six tubes of the basket-rack assembly.

- The assembly is immersed in the specified medium, and the apparatus is operated.
- The time taken for the tablets to completely disintegrate and pass through the screen of the basket is recorded. For a test to be compliant, all tablets should disintegrate within the time specified in the monograph (typically 30 minutes for uncoated tablets).

Dissolution Test (Based on USP <711>)

This test evaluates the rate at which the active ingredient is released from the tablet and dissolves in a liquid medium.

Apparatus:

- USP Apparatus 2 (Paddle Apparatus) is commonly used for tablets.
- Dissolution vessels
- A thermostatically controlled water bath
- A variable-speed motor

Medium:

- 0.1 N HCl (simulated gastric fluid) is a common medium for antacids, maintained at $37 \pm 0.5^{\circ}\text{C}$.

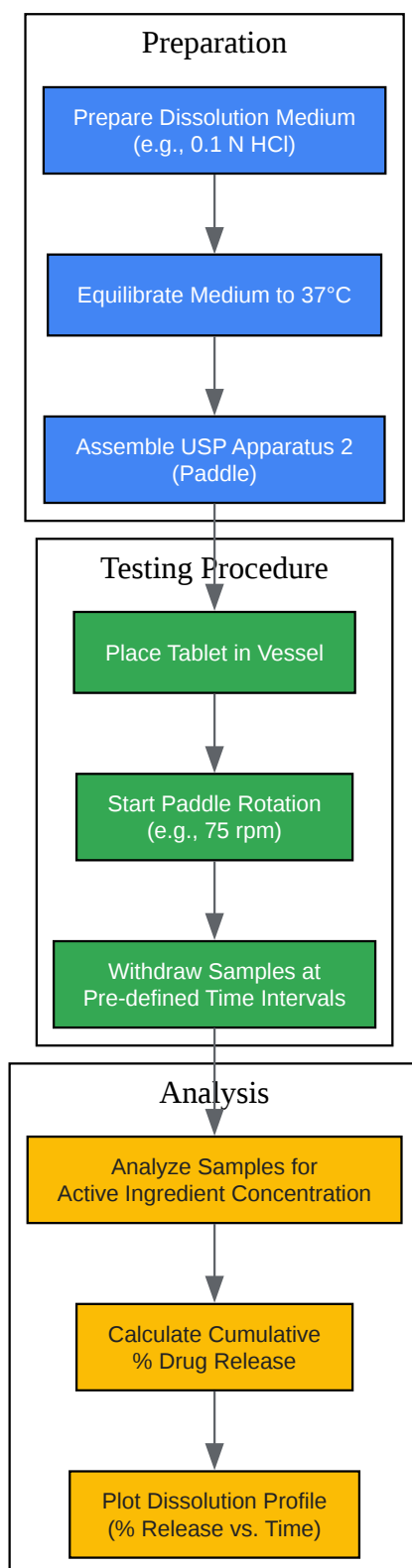
Procedure:

- The dissolution vessel is filled with a specified volume of the dissolution medium.
- The medium is allowed to equilibrate to the required temperature.
- A single tablet is placed in the vessel.
- The paddle is rotated at a specified speed (e.g., 75 rpm).
- At predetermined time intervals, samples of the dissolution medium are withdrawn.

- The amount of dissolved active ingredient in each sample is determined using a suitable analytical method, such as UV-Vis spectrophotometry or HPLC.
- The cumulative percentage of drug dissolved is plotted against time to obtain the dissolution profile.

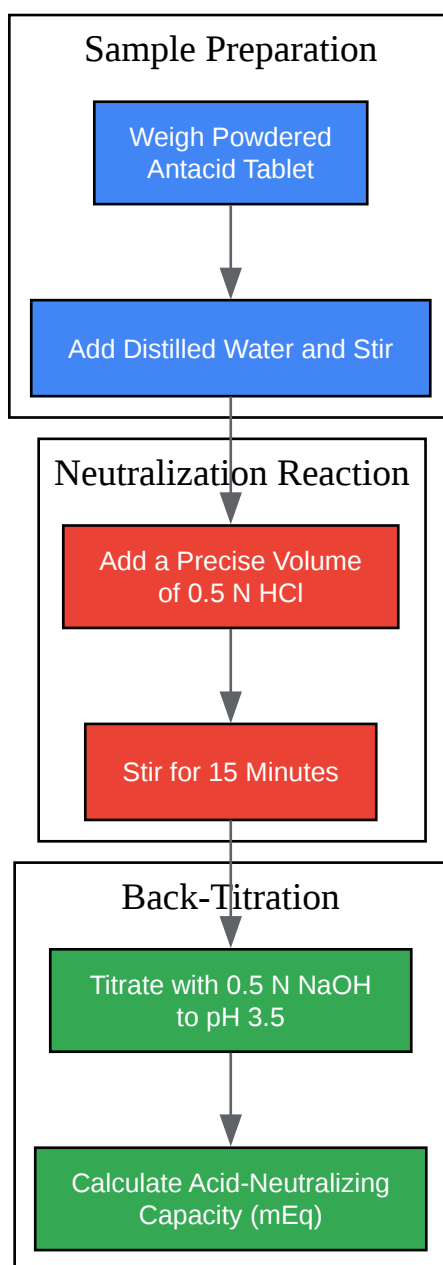
Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for a typical antacid tablet dissolution test.



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Caption: Workflow for the Acid-Neutralizing Capacity (ANC) test.

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